

# Application Note: Determination of Fludioxonil Residues in Plant Tissues by HPLC-UV

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Compound of Interest		
Compound Name:	Fludioxonil	
Cat. No.:	B1672872	Get Quote

#### **Abstract**

This application note provides a detailed protocol for the quantitative analysis of **fludioxonil**, a non-systemic phenylpyrrole fungicide, in various plant tissues using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection. The described methodology is intended for researchers, scientists, and quality control professionals in the agricultural and food safety sectors. The protocol outlines sample preparation using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and clean-up procedure, followed by chromatographic separation and quantification. This method is demonstrated to be robust, with high recovery rates and low limits of detection and quantification, making it suitable for routine monitoring of **fludioxonil** residues.

#### Introduction

**Fludioxonil** is widely used in agriculture to control a variety of fungal pathogens on fruits, vegetables, and ornamental crops.[1] Its persistence in plant tissues necessitates reliable and validated analytical methods to ensure compliance with regulatory limits and to assess potential dietary risks. HPLC with UV detection is a widely accessible and cost-effective technique for the quantification of **fludioxonil** residues.[2][3][4] This document presents a comprehensive protocol, including sample preparation and HPLC-UV analysis, applicable to a range of plant matrices.

#### **Data Presentation**



The following table summarizes the quantitative performance parameters of the HPLC-UV method for **fludioxonil** analysis in various plant tissues.

Parameter	Value	Plant Matrix Examples	Reference
Limit of Detection (LOD)	0.02 mg/kg	Lettuce	[5]
Limit of Quantification (LOQ)	0.01–0.05 mg/kg	Various crops including sorghum grain, citrus, and apples	[1][6]
Linearity (Correlation Coefficient, R <sup>2</sup> )	> 0.998	Rice, Lettuce	[2][3][5]
Recovery	85.9% - >98%	Lettuce, Rice, various fruits and vegetables	[2][3][5][6]
UV Detection Wavelength	212 nm, 254 nm, 268 nm	General	[1][2][3][5]
Retention Time	Varies with conditions	General	N/A

# **Experimental Protocols Reagents and Materials**

- Fludioxonil analytical standard (97% purity or higher)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Magnesium sulfate (anhydrous)
- Sodium chloride



- Primary secondary amine (PSA) sorbent
- C18 solid-phase extraction (SPE) cartridges (optional, for additional cleanup)
- 0.45 μm syringe filters

#### Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector.
- Analytical column: C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- · Homogenizer or blender.
- Centrifuge capable of 3000 rpm or higher.
- Rotary evaporator (optional).
- Analytical balance.

## **Standard Solution Preparation**

- Stock Standard Solution (100 μg/mL): Accurately weigh 10 mg of **fludioxonil** standard and dissolve it in 100 mL of acetonitrile. Store at 4°C in the dark.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with acetonitrile to achieve concentrations ranging from 0.02 to 40.0 μg/mL.[5] These solutions should be stored under the same conditions as the stock solution.

## **Sample Preparation (QuEChERS Method)**

- Homogenization: Weigh 10 g of a representative, homogenized plant tissue sample into a 50 mL centrifuge tube. For recovery experiments, spike the blank sample with a known concentration of fludioxonil standard and let it stand overnight in a refrigerator.[5]
- Extraction: Add 10 mL of acetonitrile to the centrifuge tube. Cap and shake vigorously for 1 minute.



- Salting Out: Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
  Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at 3000 rpm for 5 minutes.[5]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate and 50 mg of PSA.
- Final Centrifugation: Vortex the microcentrifuge tube for 30 seconds and then centrifuge at high speed for 2 minutes.
- Filtration: Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial for analysis.[5]

### **HPLC-UV** Analysis

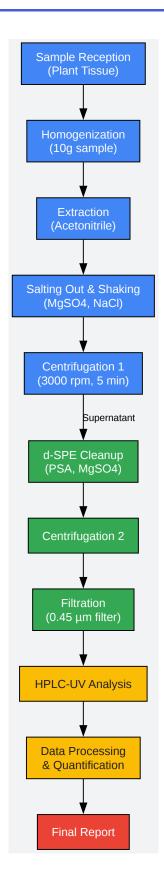
- Column: C18 (e.g., Prospher Star C18, 5 μm, 25 x 0.46 cm)[2][3]
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 70:30 v/v or 50:50 v/v, may require optimization).[2][3][7]
- Flow Rate: 1.0 mL/min.[2][3][7]
- Injection Volume: 20 μL.[2][3]
- Column Temperature: 25-40°C.[2][3][7]
- UV Detection Wavelength: 268 nm (can be optimized between 212-270 nm).[1][7]

## Quantification

Construct a calibration curve by plotting the peak area of the **fludioxonil** standard against its concentration. Determine the concentration of **fludioxonil** in the sample extract from the calibration curve and calculate the final residue concentration in the plant tissue (mg/kg) using the appropriate dilution factors.

## **Mandatory Visualization**





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Caption: Experimental workflow for **fludioxonil** analysis in plant tissues.





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Caption: Key stages in the **fludioxonil** analysis protocol.

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